

Physical properties of 5-Chloro-1-pentene (boiling point, density)

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Compound of Interest

Compound Name: 5-Chloro-1-pentene

Cat. No.: B1630857

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Technical Guide: Physical Properties of 5-Chloro-1-pentene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **5-Chloro-1-pentene**, specifically its boiling point and density. This document outlines the experimentally determined values for these properties and provides detailed, standardized protocols for their verification in a laboratory setting.

Core Physical Properties

5-Chloro-1-pentene is a halogenated alkene used as an intermediate in the synthesis of various specialty chemicals and pharmaceuticals. An accurate understanding of its physical properties is crucial for its application in chemical synthesis, process design, and quality control.

Data Summary

The essential physical properties of **5-Chloro-1-pentene** are summarized in the table below for quick reference.



Physical Property	Value	Conditions
Boiling Point	101.8°C	At 760 mmHg
Density	0.889 g/cm ³	Standard Conditions

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of liquid compounds such as **5-Chloro-1-pentene**.

Determination of Boiling Point: Micro-Reflux Method

This method is suitable for determining the boiling point of a small sample of liquid.

Apparatus:

- Small test tube (e.g., 150 mm diameter)
- · Heating block or oil bath
- Hot plate with magnetic stirring capability
- · Small magnetic stir bar
- Thermometer or temperature probe with a suitable range
- · Clamps and stand

Procedure:

- Place approximately 0.5 mL of 5-Chloro-1-pentene into the small test tube and add a magnetic stir bar.[1]
- Clamp the test tube and place it in the heating block on the hot plate.
- Position the thermometer so that the bulb is about 1 cm above the surface of the liquid.[1]
- Turn on the stirrer to ensure gentle and even heating.



- Begin to heat the sample, observing for the onset of boiling (the formation of bubbles) and the condensation of vapor on the walls of the test tube. This condensation ring indicates that the liquid is refluxing.[1][2]
- The thermometer bulb should be positioned at the level of this condensation ring to accurately measure the temperature of the vapor in equilibrium with the boiling liquid.[1]
- When the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is the observed boiling point of the liquid.[1][2]
- It is important not to heat the sample too vigorously to avoid boiling it dry.[1]
- Record the atmospheric pressure at the time of the experiment, as the boiling point is dependent on pressure. The reported boiling point of 101.8°C is at standard atmospheric pressure (760 mmHg).[3][4]

Determination of Density: Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used for the precise measurement of the density of a liquid.[5][6]

Apparatus:

- Pycnometer (volumetric flask with a ground glass stopper containing a capillary tube)
- Analytical balance (accurate to at least three decimal places)
- Thermometer
- Water bath (for temperature control)

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Accurately weigh the empty, dry pycnometer on the analytical balance and record this mass (m₁).

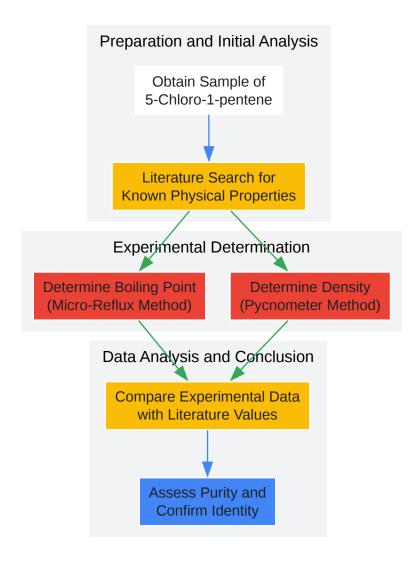


- Fill the pycnometer with **5-Chloro-1-pentene**, ensuring no air bubbles are trapped. Insert the stopper; excess liquid will be forced out through the capillary, ensuring the volume is precisely that of the pycnometer.
- Carefully wipe dry the outside of the pycnometer.
- Weigh the filled pycnometer and record this mass (m₂).
- The mass of the **5-Chloro-1-pentene** is the difference between the two weighings (m = m₂ m₁).
- The volume of the **5-Chloro-1-pentene** is the known volume of the pycnometer (V).
- The density (ρ) is calculated using the formula: $\rho = m / V$.
- This procedure should be carried out at a constant, known temperature, as density is temperature-dependent.

Logical Workflow for Physical Property Verification

The following diagram illustrates a logical workflow for the experimental verification of the physical properties of a chemical substance like **5-Chloro-1-pentene**.





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Caption: Workflow for the verification of physical properties of **5-Chloro-1-pentene**.

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